3-(Carboxymethyl)phenylacetic acid methyl ester: Technical Guide

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Compound of Interest

Compound Name:	*[3-(2-Methoxy-2-oxoethyl)phenyl]acetic acid*
CAS No.:	*179178-90-6*
Cat. No.:	*B3415386*

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Executive Summary

3-(Carboxymethyl)phenylacetic acid methyl ester (also known as Methyl hydrogen 1,3-phenylenediacetate) is a desymmetrized bifunctional linker derived from 1,3-phenylenediacetic acid. It features two chemically distinct "arms" positioned meta to each other on a benzene ring: a free carboxylic acid (-CH_2COOH) and a methyl ester (-CH_2COOCH_3).

This structural asymmetry allows for orthogonal functionalization, making it a critical intermediate in the synthesis of Proteolysis Targeting Chimeras (PROTACs), antibody-drug conjugates (ADCs), and peptidomimetics. By enabling the sequential attachment of two different pharmacophores, it serves as a precision tool for medicinal chemists.

Part 1: Molecular Architecture & Physicochemical Profile

Chemical Identity

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Parameter	Detail
IUPAC Name	Methyl 2-(3-(carboxymethyl)phenyl)acetate
Common Synonyms	1,3-Phenylenediacetic acid monomethyl ester; Methyl hydrogen 1,3-phenylenediacetate
Parent Compound	1,3-Phenylenediacetic acid (CAS: 19806-17-8)
Molecular Formula	$C_{11}H_{12}O_4$
Molecular Weight	208.21 g/mol
Structure	Meta-substituted benzene with one acetic acid and one methyl acetate group.[1][2]

Physicochemical Properties

Note: Properties are derived from analogous mono-esters of phenylacetic acid derivatives.

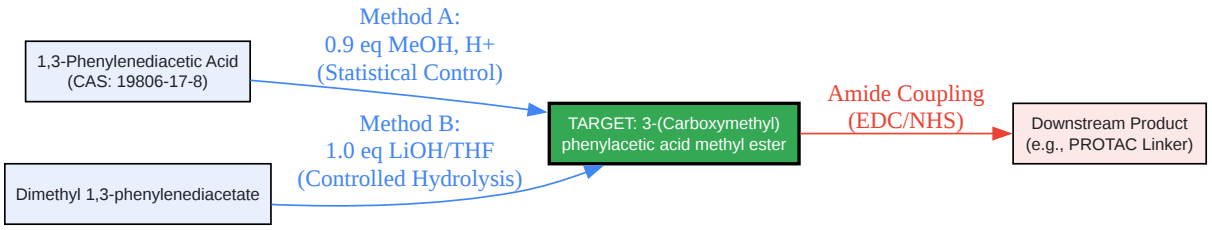
Property	Value / Description
Physical State	Viscous oil or low-melting solid (white to off-white).
Solubility	Soluble in DCM, EtOAc, MeOH, DMSO. Limited solubility in water compared to the parent diacid.
pKa (Acid)	~4.2 (Carboxylic acid moiety).
Stability	Stable under standard storage (-20°C). Ester group susceptible to hydrolysis at pH > 8.
Partition Coeff.	LogP ~ 1.5 (Predicted).

Part 2: Synthetic Routes & Process Optimization

For research applications, the mono-ester is typically synthesized via desymmetrization of the commercially available 1,3-phenylenediacetic acid or its diester.

Synthesis Workflow (DOT Visualization)

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Figure 1: Synthetic pathways for accessing the desymmetrized mono-ester linker.

Detailed Protocols

Method A: Statistical Mono-Esterification (Scalable)

This method is preferred for large-scale preparation where chromatographic separation of the mixture is feasible.

- Dissolution: Dissolve 1,3-phenylenediacetic acid (10 mmol) in anhydrous methanol (50 mL).
- Catalysis: Add catalytic H_2SO_4 (0.5 mmol) or Thionyl Chloride (0.5 eq) dropwise at 0°C.
- Reaction: Stir at room temperature for 4–6 hours. Monitor by TLC (System: Hexane:EtOAc 1:1).
- Workup: The reaction yields a statistical mixture (Diacid : Mono-ester : Diester ~ 1:2:1).
- Purification: Evaporate solvent. Redissolve in EtOAc and wash with sat. $NaHCO_3$ to remove unreacted diacid. The mono-ester is then separated from the diester via flash column chromatography (SiO_2, Gradient 10-40% EtOAc in Hexane).

Method B: Controlled Hydrolysis of Diester (High Precision)

Preferred when high purity is required without extensive chromatography.

- Precursor: Synthesize dimethyl 1,3-phenylenediacetate by refluxing the diacid in excess MeOH/H_2SO_4.

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- Hydrolysis: Dissolve the diester (5 mmol) in THF (20 mL) and cool to 0°C.
- Reagent Addition: Add LiOH (5 mmol, 1.0 eq) in water (5 mL) dropwise over 30 minutes. Crucial: Slow addition prevents over-hydrolysis.
- Quench: Acidify to pH 3 with 1N HCl.
- Extraction: Extract with EtOAc (3x). The organic layer contains primarily the mono-ester.

Part 3: Application in Drug Discovery

Orthogonal Functionalization Logic

The core value of this compound lies in its ability to link two different molecules selectively.

- Step 1 (Acid Coupling): The free carboxylic acid is activated (e.g., HATU/DIEA) to react with an amine-bearing Ligand A (e.g., an E3 ligase binder).
- Step 2 (Deprotection): The methyl ester is hydrolyzed (LiOH) to reveal the second acid.
- Step 3 (Second Coupling): The newly revealed acid is coupled to Ligand B (e.g., a target protein warhead).

Analytical Characterization Standards

To validate the synthesis, look for these specific signals:

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - δ 7.2–7.3 ppm: Multiplet (4H, Aromatic protons).
  - δ 3.70 ppm: Singlet (3H, -$COOCH_3$). Diagnostic signal.
  - δ 3.65 ppm: Singlet (2H, -CH_2-COOMe).
  - δ 3.62 ppm: Singlet (2H, -CH_2-COOH). Slightly upfield from the ester-adjacent methylene.
  - δ ~11.0 ppm: Broad Singlet (1H, -COOH).

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- Mass Spectrometry (ESI):
  - Positive Mode: $[M+H]^+$ = 209.1 m/z.
  - Negative Mode: $[M-H]^-$ = 207.1 m/z.

Part 4: Handling & Safety

Hazard Class	Precaution
Skin/Eye Irritant	Wear nitrile gloves and safety glasses. The free acid moiety is a mild irritant.
Inhalation	Handle in a fume hood to avoid inhaling dust/aerosols.
Storage	Store at -20°C under inert atmosphere (N_2/Ar) to prevent moisture-induced hydrolysis of the ester.

References

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